

# 3-(Dibutylamino)-1-propanol molecular weight and formula

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## Compound of Interest

Compound Name: 3-(Dibutylamino)-1-propanol

Cat. No.: B043655

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## An In-depth Technical Guide on 3-(Dibutylamino)-1-propanol

For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is fundamental. This document provides core technical data on **3-(Dibutylamino)-1-propanol**, a valuable chemical intermediate in various synthesis processes.

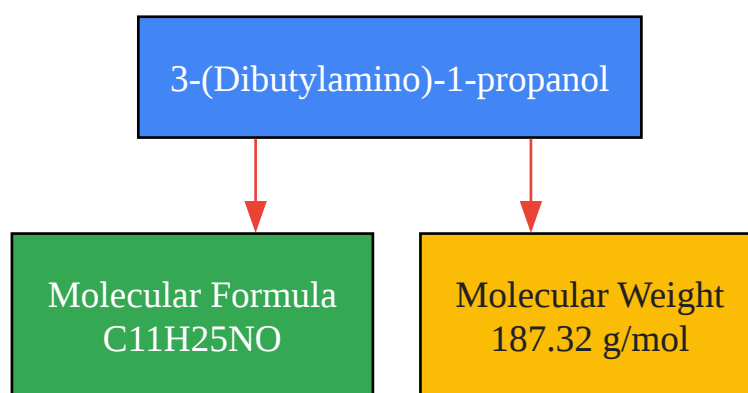
## Chemical Identity and Properties

**3-(Dibutylamino)-1-propanol**, also known as N,N-Dibutylpropanolamine, is an organic compound utilized in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).<sup>[1]</sup> Its key identifiers and physicochemical properties are summarized below for clear reference.

Identifier	Value
IUPAC Name	3-(dibutylamino)propan-1-ol <sup>[2][3]</sup>
Molecular Formula	C <sub>11</sub> H <sub>25</sub> NO <sup>[1][2][3][4]</sup>
Molecular Weight	187.32 g/mol <sup>[1][2][4]</sup>
CAS Number	2050-51-3 <sup>[1][3][4]</sup>
Synonyms	1-Propanol, 3-(dibutylamino)-, 3-Dibutylaminopropan-1-ol, gamma-Di-n-butylaminopropanol <sup>[2][3]</sup>

## Structural and Molecular Relationship

The fundamental properties of a chemical compound are directly derived from its name and structure. The following diagram illustrates the logical relationship between the common name of the compound and its corresponding molecular formula and weight.



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## References

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